

reaction of rubidium with chlorine to form rubidium chloride

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Compound of Interest

Compound Name: Rubidium chloride

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An In-depth Technical Guide to the Reaction of Rubidium and Chlorine

Introduction

The reaction between rubidium (Rb), a highly reactive alkali metal, and chlorine (Cl_2), a potent halogen, is a classic example of a metal-halogen reaction that produces an ionic salt, **rubidium chloride** (RbCl). This synthesis is characterized by its vigorous and highly exothermic nature, resulting in the formation of a stable, white crystalline solid.^{[1][2]} Rubidium, being further down Group 1 of the periodic table, is more reactive than sodium and burns violently in the presence of chlorine gas to form **rubidium chloride**.^[1] This guide provides a comprehensive technical overview of this reaction, including its thermodynamics, synthesis protocols, the properties of the resulting compound, and essential safety considerations.

Reaction Thermodynamics and Energetics

The formation of **rubidium chloride** from its elemental constituents is a thermodynamically favorable process, releasing a significant amount of energy. The standard enthalpy of formation and other key thermodynamic values are crucial for understanding the reaction's energetics. The Born-Haber cycle is a powerful theoretical tool used to analyze the energy components of this reaction, from the elemental states to the formation of the ionic lattice.

Thermodynamic Data

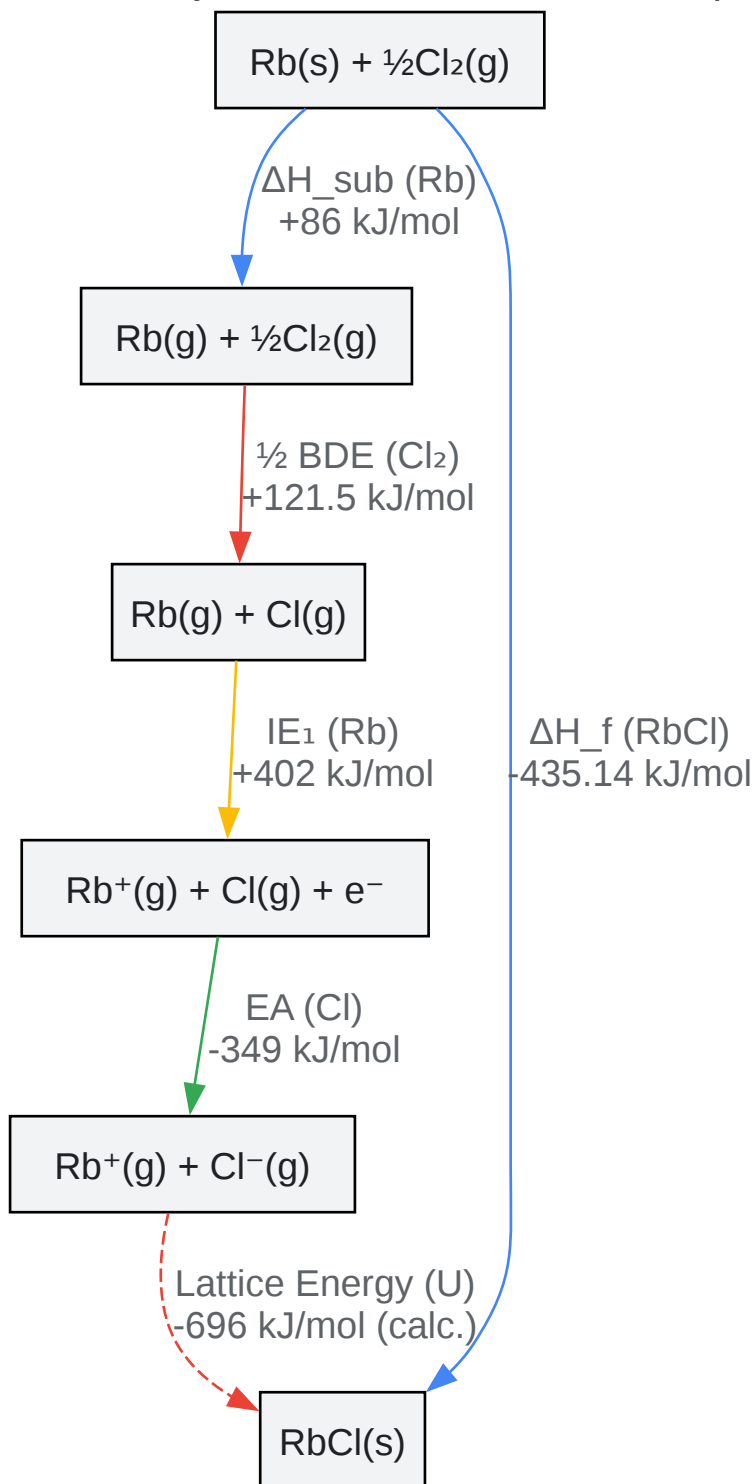
The following table summarizes the key thermodynamic properties associated with the formation of **rubidium chloride**.

Property	Symbol	Value	Units	Citations
Standard Enthalpy of Formation	ΔH_f°	-435.14	kJ/mol	[3]
Standard Gibbs Free Energy of Reaction	$\Delta_r G^\circ$	-815.60	kJ/mol	[4]
Standard Entropy of Reaction	$\Delta_r S^\circ$	-184.83	J·K ⁻¹ ·mol ⁻¹	[4]
Enthalpy of Sublimation (Rb)	ΔH_{sub}	86	kJ/mol	[5][6]
First Ionization Energy (Rb)	IE_1	402	kJ/mol	[5][6]
Bond Dissociation Energy (Cl ₂)	BDE	243	kJ/mol	[5][6]
Electron Affinity (Cl)	EA	-349	kJ/mol	[5][6]

Born-Haber Cycle for Rubidium Chloride

The Born-Haber cycle illustrates the energetic steps involved in the formation of an ionic compound from its constituent elements. It applies Hess's Law to relate the enthalpy of formation to the energies of sublimation, ionization, bond dissociation, electron affinity, and the lattice energy.

Born-Haber Cycle for Rubidium Chloride (RbCl)

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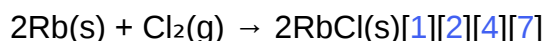
Caption: Born-Haber cycle illustrating the energetics of RbCl formation.

Synthesis of Rubidium Chloride

While the direct reaction of rubidium metal with chlorine gas is the most fundamental synthesis, it is often impractical and hazardous for laboratory preparation due to the expense and reactivity of rubidium metal.^[2] Alternative methods are more common.

Direct Synthesis

The direct synthesis follows the balanced chemical equation:

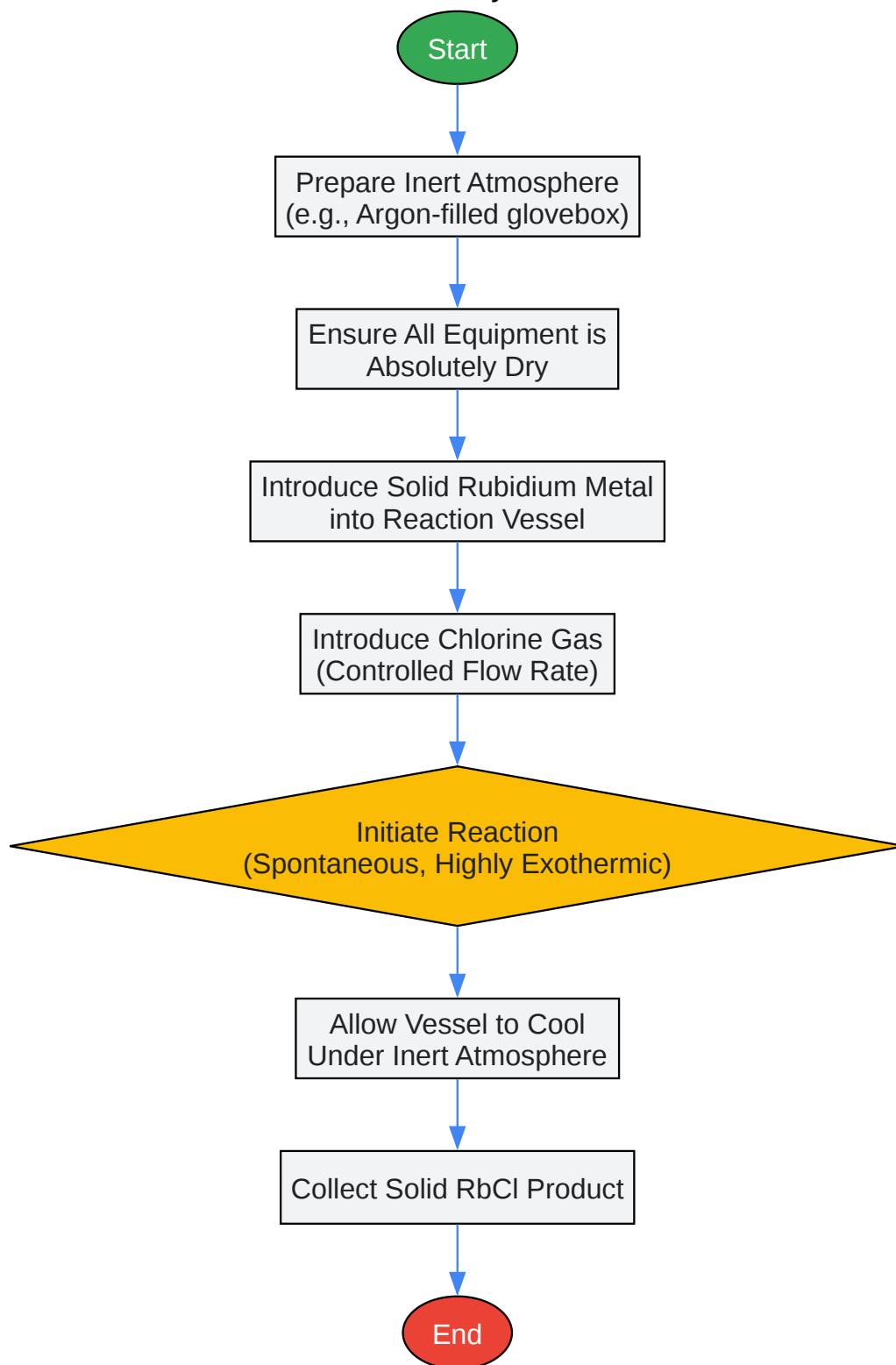


This reaction is an oxidation-reduction process where rubidium is oxidized (loses an electron) and chlorine is reduced (gains an electron).^[4] The reaction is violent and exothermic, potentially fracturing the reaction vessel.^[1]

Experimental Protocol and Workflow for Direct Synthesis

A detailed, step-by-step protocol for this hazardous reaction is not commonly published. However, a workflow outlining the critical considerations and safety measures can be constructed. This process must be conducted by highly trained personnel in a controlled environment.

Workflow for Direct Synthesis of RbCl



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Caption: A conceptual workflow for the direct synthesis of RbCl.

Alternative Synthesis Routes

For laboratory-scale production of pure **rubidium chloride**, safer and more common methods are employed. These typically involve the neutralization of a rubidium base with hydrochloric acid, followed by purification via recrystallization.^{[2][3][8][9]}

- Reaction with Rubidium Hydroxide: $\text{RbOH(aq)} + \text{HCl(aq)} \rightarrow \text{RbCl(aq)} + \text{H}_2\text{O(l)}$ ^{[2][3]}
- Reaction with Rubidium Carbonate: $\text{Rb}_2\text{CO}_3\text{(aq)} + 2\text{HCl(aq)} \rightarrow 2\text{RbCl(aq)} + \text{H}_2\text{O(l)} + \text{CO}_2\text{(g)}$ ^[2]

Properties of Rubidium Chloride

Rubidium chloride is a white, hygroscopic crystalline solid.^{[3][8]} It is essential to protect it from atmospheric moisture during storage, for example, by using a desiccator.^{[3][8]}

Physical and Chemical Properties

Property	Value	Units	Citations
Molar Mass	120.921	g/mol	^[3]
Appearance	White hygroscopic crystals	-	^[3]
Density	2.80	g/cm ³ (at 25 °C)	^[3]
Melting Point	718	°C	^[3]
Boiling Point	1,390	°C	^[3]
Solubility in Water	91	g/100 mL (at 20 °C)	^[3]
Std Molar Entropy (S^\ominus_{298})	95.9	J·K ⁻¹ ·mol ⁻¹	^[3]
Heat Capacity (C_p)	52.4	J·K ⁻¹ ·mol ⁻¹	^[3]

Structural Properties

In the solid state, **rubidium chloride** most commonly adopts the sodium chloride (rock salt) crystal structure.^{[2][3][10]} However, at high temperature and pressure, it can transition to the

caesium chloride structure.[3][11]

Property	Value	Citations
Crystal System (common)	Cubic (Halite, Rock Salt)	[10]
Space Group (common)	Fm-3m	[10]
Coordination Geometry	Octahedral (6:6)	[3][11]
Lattice Constant (a)	6.62 Å	[10]
Rb-Cl Bond Length (solid)	3.31 Å	[10]
Rb-Cl Bond Length (gas phase)	2.7868 Å	[3][11]
High-Pressure Polymorph	Caesium chloride (CsCl) structure (Cubic, 8:8)	[3][11]

Safety and Handling

Extreme caution must be exercised when handling the reactants, rubidium and chlorine.

Reactant Safety

- Rubidium (Rb): Rubidium metal is highly reactive. It reacts violently with water, releasing flammable hydrogen gas which can ignite spontaneously.[12] It must be handled under a dry, inert gas like argon.[12] All equipment must be scrupulously dry.[12] Incompatible materials include water, alcohols, oxidizers, acids, and halogens.[12]
- Chlorine (Cl₂): Chlorine is a toxic, corrosive gas that can cause severe respiratory tract irritation. It is a strong oxidizing agent. All handling should occur in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

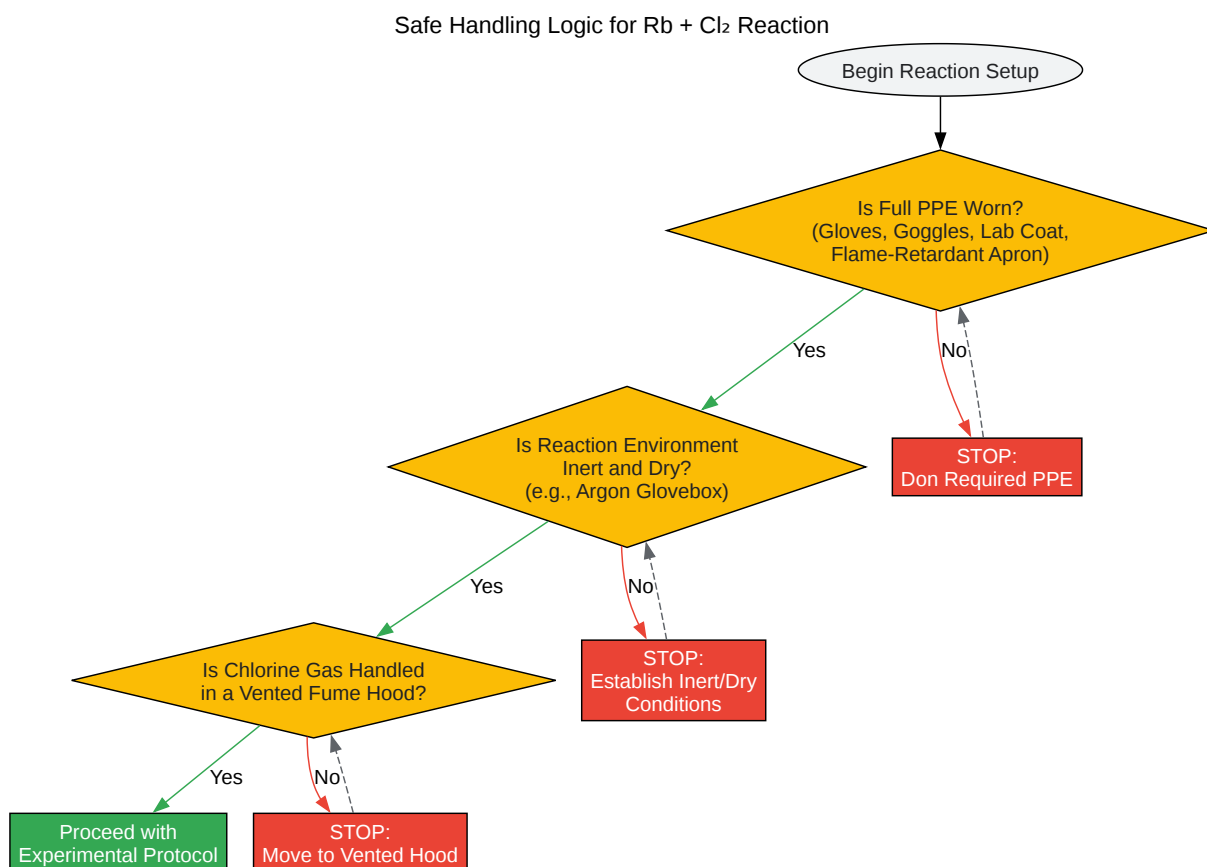
Product Safety (Rubidium Chloride)

- Handling: **Rubidium chloride** itself has low toxicity.[9] However, it can be an irritant to the eyes, skin, and respiratory tract.[9][13] Standard laboratory PPE, including safety goggles and gloves, should be worn.[13][14][15] Minimize dust generation during handling.[13][16]

- Storage: As RbCl is hygroscopic, it should be stored in a tightly closed container in a cool, dry, well-ventilated area away from moisture.[\[3\]](#)[\[8\]](#)[\[13\]](#)
- First Aid: In case of contact, wash the affected area thoroughly. If inhaled, move to fresh air. If ingested, rinse the mouth with water and seek medical advice.[\[14\]](#)[\[15\]](#)

Logical Flow for Safe Handling

The following diagram outlines the logical decision-making process for safely handling the direct reaction of rubidium and chlorine.



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Caption: Decision workflow for ensuring safety during the RbCl synthesis.

Conclusion

The reaction of rubidium and chlorine is a powerful demonstration of alkali metal and halogen reactivity, yielding the ionic compound **rubidium chloride**. While the direct synthesis is notable for its vigor, the study of its thermodynamics through the Born-Haber cycle provides deep insight into the principles of ionic bonding and lattice energy. For practical applications and research, particularly in fields like biomedicine where RbCl has been investigated for its antidepressant properties, safer, solution-based synthesis routes are preferred.^{[9][17]} A thorough understanding of the properties of **rubidium chloride** and strict adherence to safety protocols for handling the highly reactive precursors are paramount for any scientific investigation involving this reaction.

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